

# (E)-4-Ethoxy-nona-1,5-diene: A Review of Available Data

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## Compound of Interest

Compound Name: (E)-4-Ethoxy-nona-1,5-diene

Cat. No.: B15348779

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Audience: Researchers, scientists, and drug development professionals.

## Abstract

**(E)-4-Ethoxy-nona-1,5-diene**, a substituted nine-carbon diene, is a chemical entity with limited documentation in publicly accessible scientific literature and patent databases. This technical guide serves to consolidate the currently available information on this compound, including its known physical and chemical properties. Notably, there is a significant absence of published research detailing its specific discovery, historical development, or any biological activity. This document also explores plausible synthetic strategies based on established organic chemistry principles for analogous structures, in the absence of explicit experimental protocols for this particular molecule.

## Introduction

**(E)-4-Ethoxy-nona-1,5-diene** (CAS No. 67323-96-0) is an organic molecule featuring a nonane backbone with double bonds at the 1 and 5 positions and an ethoxy group at the 4-position. The "(E)" designation indicates the stereochemistry at the C5-C6 double bond is trans. While its structure suggests potential utility in organic synthesis, for instance as a monomer or a precursor for more complex molecules, its specific applications and properties remain largely unexplored in peer-reviewed literature.

## Physicochemical Properties

Quantitative data for **(E)-4-Ethoxy-nona-1,5-diene** is sparse and primarily consists of predicted values from chemical supplier databases. No experimental spectroscopic data (NMR, IR, Mass Spectrometry) has been found in the public domain.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O	Guidechem[1]
Molecular Weight	168.28 g/mol	Guidechem[1]
CAS Number	67323-96-0	Guidechem[1]
Boiling Point	211.5°C at 760 mmHg (Predicted)	Guidechem[1]
Density	0.818 g/cm <sup>3</sup> (Predicted)	Guidechem[1]
Flash Point	68.2°C (Predicted)	Guidechem[1]
Refractive Index	1.443 (Predicted)	Guidechem[1]
LogP	3.32390 (Predicted)	Guidechem[1]

## Discovery and History

A comprehensive search of scientific databases and historical chemical literature did not yield any specific information regarding the discovery or first synthesis of **(E)-4-Ethoxy-nona-1,5-diene**. The compound is not associated with any prominent historical chemical reactions or named discoveries. Its existence is primarily documented through its CAS registry number and listings in chemical supplier catalogs.

## Theoretical Synthetic Pathways

While no specific experimental protocols for the synthesis of **(E)-4-Ethoxy-nona-1,5-diene** have been published, its structure suggests several plausible synthetic routes based on general methodologies for the formation of ethers and dienes.

## Alkylation of a Dienyl Alcohol

One potential approach involves the Williamson ether synthesis. This would begin with the corresponding alcohol, (E)-nona-1,5-dien-4-ol, which could then be deprotonated with a suitable base to form an alkoxide. Subsequent reaction with an ethylating agent, such as ethyl iodide or diethyl sulfate, would yield the target ether.

Caption: Proposed synthesis of **(E)-4-Ethoxy-nona-1,5-diene** via alkylation.

## Claisen Rearrangement

Another theoretical approach is a variation of the Claisen rearrangement, a powerful carbon-carbon bond-forming reaction.<sup>[2][3]</sup> This<sup>[2][2]</sup>-sigmatropic rearrangement of an allyl vinyl ether could potentially be adapted to form the 1,5-diene skeleton.<sup>[2][3]</sup> The synthesis would involve the formation of an appropriate allyl vinyl ether precursor that, upon heating, would rearrange to form a  $\gamma,\delta$ -unsaturated carbonyl compound, which would then require further modification to arrive at the target structure.

Caption: Conceptual workflow for a Claisen rearrangement approach.

## Biological Activity and Signaling Pathways

There is no published data on the biological activity of **(E)-4-Ethoxy-nona-1,5-diene**. Searches of biomedical and toxicological databases have not revealed any studies investigating its effects on biological systems, and consequently, there are no known associated signaling pathways.

## Conclusion

**(E)-4-Ethoxy-nona-1,5-diene** is a chemical compound for which there is a significant lack of available scientific information. While its basic physicochemical properties can be estimated, there is no documented history of its discovery, no published experimental protocols for its synthesis, and no data on its biological effects. The synthetic pathways outlined in this guide are theoretical and based on established chemical principles for similar structures. Further research would be required to develop and validate these synthetic routes and to explore the potential properties and applications of this compound.

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## References

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